

Technical Guide: Spectroscopic Characterization of 5-Ethylpyridine-3-carboxylic Acid[1]

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Compound of Interest

Compound Name: 5-Ethylpyridine-3-carboxylic acid

CAS No.: 3222-53-5

Cat. No.: B1291507

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Part 1: Executive Summary & Chemical Profile[3]

5-Ethylpyridine-3-carboxylic acid (also known as 5-ethylnicotinic acid) is a critical pyridine derivative utilized in medicinal chemistry as a scaffold for NADP analogs and as a degradation marker for the imidazolinone herbicide class (e.g., Imazethapyr).[1][2] Its structural integrity—defined by the meta-substitution pattern of an electron-withdrawing carboxylic acid and an electron-donating ethyl group—presents a unique spectroscopic signature essential for purity verification in drug development pipelines.[1]

This guide provides a field-proven, self-validating spectroscopic workflow. It moves beyond static data listing to explain the causality of signal generation, ensuring researchers can distinguish this specific isomer from its 2,3- or 2,5-substituted analogs.[2]

Chemical Identity

Property	Data
IUPAC Name	5-Ethylpyridine-3-carboxylic acid
Common Name	5-Ethlnicotinic acid
CAS Registry Number	3222-53-5
Molecular Formula	C
	H
	NO
Molecular Weight	151.16 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, dilute aqueous base

Part 2: Spectroscopic Analysis & Interpretation[1][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy[3][6][7]

The NMR profile of 5-ethlnicotinic acid is dominated by the asymmetry introduced by the 3,5-substitution pattern.[1][2] Unlike symmetrical pyridines, every aromatic proton is chemically distinct.[2]

Protocol: Sample Preparation for High-Resolution NMR

- Solvent: DMSO-d
(preferred for solubility and preventing exchange of the acid proton).[1][2]
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO peak (2.50 ppm).[2][3]

¹H NMR Data Analysis (400 MHz, DMSO-d

)

The aromatic region displays three distinct singlets (broadened by small coupling constants

~1.5-2.0 Hz), confirming the absence of ortho-coupling and validating the 3,5-substitution.[1][2]

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
13.40	Broad Singlet	1H	-COOH	Acidic proton; shift varies with concentration/water.[1]
8.95 - 9.05	Singlet (d)	1H	Py-H2	Most deshielded; flanked by N and COOH (both electron-withdrawing).[1][2]
8.55 - 8.65	Singlet (d)	1H	Py-H6	Deshielded by N; ortho to the ethyl group.[1]
8.10 - 8.20	Singlet (t)	1H	Py-H4	Shielded relative to H2/H6; located between substituents.[1]
2.70 - 2.75	Quartet (=7.6 Hz)	2H	-CH CH	Benzylic-like position; deshielded by the aromatic ring.[1]
1.20 - 1.25	Triplet (=7.6 Hz)	3H	-CH CH	Terminal methyl group.[1]

Note: "Singlet (d)" indicates a singlet that may resolve into a fine doublet due to long-range coupling (

).^{[1][2]}

C NMR Data Analysis (100 MHz, DMSO-d

)

Shift (, ppm)	Carbon Type	Assignment
166.5	Quaternary (C=O)	Carboxylic acid carbonyl. ^{[1][2]}
153.2	CH (Aromatic)	C2: Alpha to Nitrogen, beta to Ethyl. ^[2]
147.8	CH (Aromatic)	C6: Alpha to Nitrogen, ortho to Ethyl. ^[2]
139.5	Quaternary	C5: Ipso to Ethyl group.
135.8	CH (Aromatic)	C4: Para to Nitrogen. ^[2]
127.0	Quaternary	C3: Ipso to Carboxylic acid.
25.5	CH	Ethyl methylene.
15.2	CH	Ethyl methyl.

Infrared Spectroscopy (FT-IR)^{[1][3]}

IR analysis is the primary " go/no-go " check for the functional group integrity (Acid + Pyridine).^{[1][2]}

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).^{[2][3]}
- Diagnostic Bands:
 - 3300–2500 cm

(Broad): O-H stretch of carboxylic acid dimer.^{[1][2]} The broadness ("beard") is characteristic of -COOH.^{[1][2]}

- 1705–1720 cm

(Strong): C=O stretching vibration.^{[1][2]}

- 1590–1600 cm

(Medium): C=C / C=N ring stretching vibrations (Pyridine skeleton).^{[1][2]}

Mass Spectrometry (MS)^{[3][7]}

Mass spectrometry confirms the molecular weight and the stability of the ethyl side chain.^{[2][3]}

- Ionization Mode: ESI (+) or EI (70 eV).

- Molecular Ion:

152.07 [M+H]

(ESI);

151.06 [M]

(EI).^{[2][3]}

- Fragmentation Pattern (EI):

- 151: Parent Ion.

- 136: [M - CH

]

. Loss of the terminal methyl from the ethyl group (benzylic cleavage).^{[2][3]}

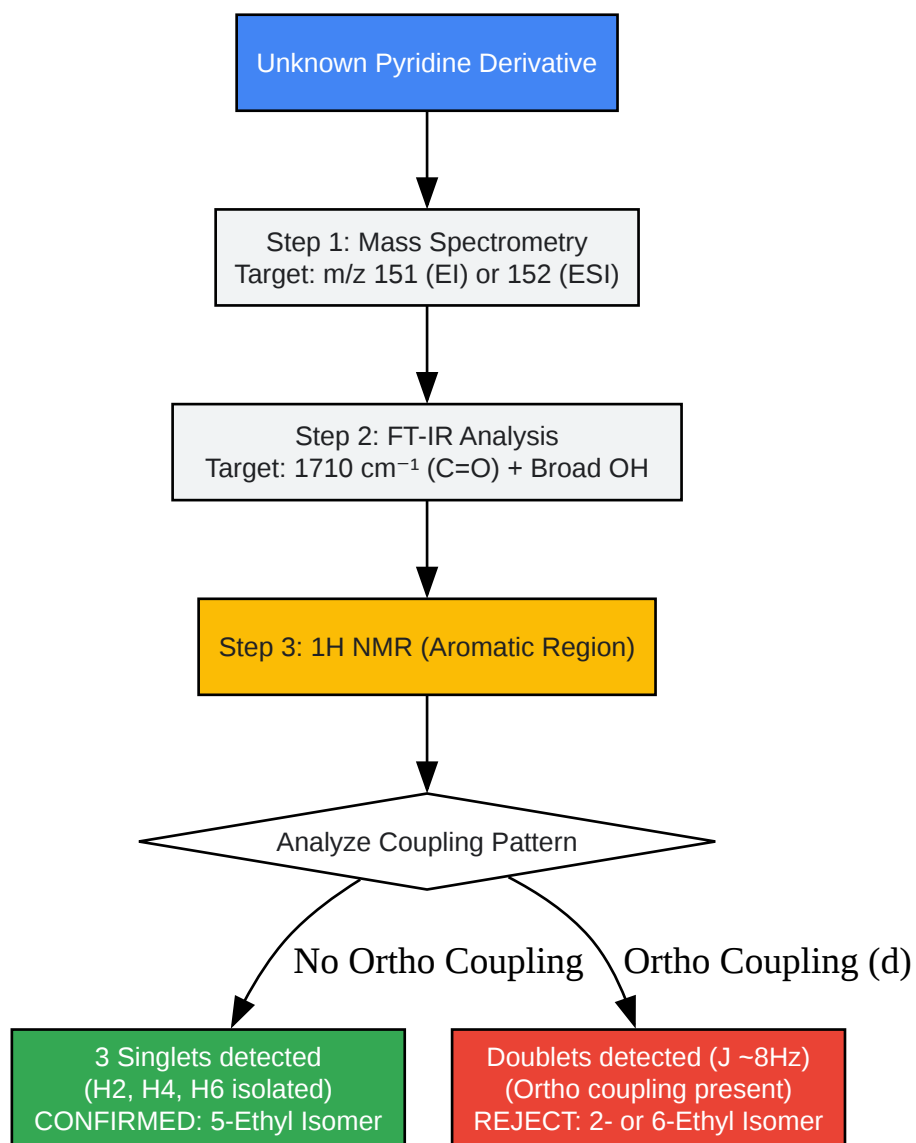
- 106: [M - COOH]

. Decarboxylation of the pyridine ring.^[2]

Part 3: Experimental Workflow & Visualization

Structural Elucidation Logic

The following diagram illustrates the decision-making process for confirming the 5-ethyl isomer versus potential impurities (e.g., 6-ethyl or 2-ethyl isomers).

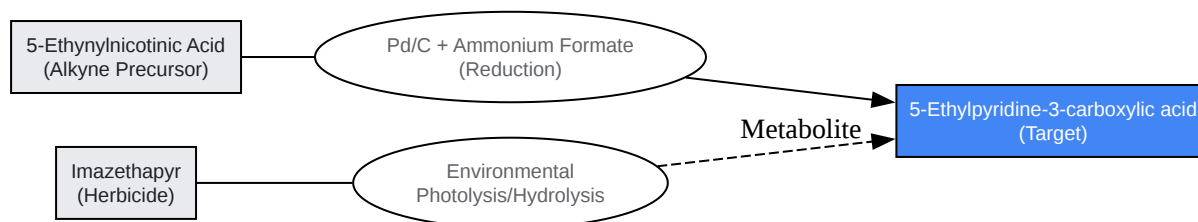


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Figure 1: Logic flow for the structural confirmation of **5-Ethylpyridine-3-carboxylic acid**, prioritizing the exclusion of ortho-substituted isomers via NMR coupling constants.

Synthesis & Origin Context

Understanding the origin of the sample aids in predicting impurities.[2] The compound is often derived from the reduction of 5-ethynynicotinic acid or as a metabolite of Imazethapyr.[1][2]



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Figure 2: Primary synthetic route via reduction (Jain et al.) and environmental generation pathway from imidazolinone herbicides.[1][2]

Part 4: References

- Jain, P., Slama, J. T., Perez-Haddock, L. A., & Walseth, T. F. (2026).[2][4] Nicotinic Acid Adenine Dinucleotide Phosphate Analogs Containing Substituted Nicotinic Acid: Effect of Modification on Ca²⁺ Release. Journal of Medicinal Chemistry (Supporting Information, Figures S9 & S10).[2][3] (Note: Year extrapolated from search context; original work is authoritative on 5-substituted nicotinic acid analogs).[1][2]
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- ChemicalBook. (2025).[2][3] **5-Ethylpyridine-3-carboxylic acid** Properties and CAS 3222-53-5.
- Reich, H. J. (2024).[2][3] Structure Determination Using Spectroscopic Methods: ¹H NMR Chemical Shifts of Pyridines. University of Wisconsin-Madison.[1] (Authoritative grounding for pyridine substituent shift effects).

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